

Navigating Isotopic Purity and Stability: A Technical Guide to Fluroxypyr-13C2

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Compound of Interest

Compound Name: Fluroxypyr-13C2

Cat. No.: B12396418

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isotopic purity and stability of **Fluroxypyr-13C2**, a critical internal standard for quantitative analysis. The information presented herein is essential for researchers and scientists employing this labeled compound in metabolic studies, environmental analysis, and drug development.

Isotopic Purity of Fluroxypyr-13C2

Fluroxypyr-13C2 is utilized as an internal standard in sensitive analytical techniques such as Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS)[1]. The accuracy of quantitative results hinges on the precise knowledge of the isotopic purity of the standard.

While a specific certificate of analysis for **Fluroxypyr-13C2** was not publicly available, the chemical purity of a related compound, Fluroxypyr-d2,13C2, is reported to be greater than 95% as determined by High-Performance Liquid Chromatography (HPLC)[2]. It is standard practice for manufacturers of isotopically labeled compounds to provide a detailed Certificate of Analysis specifying the isotopic enrichment. For 13C-labeled standards, this enrichment is typically high, often exceeding 98%.

Table 1: Representative Isotopic Purity Data for Labeled Compounds

Parameter	Typical Specification	Method
Chemical Purity	>95%	HPLC
Isotopic Enrichment	>98% for ^{13}C	Mass Spectrometry, NMR

Stability of Fluroxypyr- $^{13}\text{C}_2$

The stability of an internal standard is paramount for ensuring the reliability of analytical measurements over time. While specific stability studies on **Fluroxypyr- $^{13}\text{C}_2$** are not readily available in the public domain, the stability of the unlabeled parent compound, Fluroxypyr, provides a strong indication of the labeled compound's stability. The introduction of two ^{13}C isotopes is not expected to significantly alter the chemical stability of the molecule.

Fluroxypyr is stable in acidic media and at temperatures up to its melting point[3]. It is an acidic compound that reacts with alkalis to form salts[3]. The stability of Fluroxypyr under various environmental conditions is summarized below.

Table 2: Stability of Unlabeled Fluroxypyr under Various Conditions

Condition	Half-life (DT50)	Reference
Hydrolysis (pH 9, 20°C)	185 days	[3]
Soil	5-9 days (laboratory, 23°C)	PubChem
Soil	6.6-21.3 days (various soil types)	PubChem

For optimal stability, it is recommended to store **Fluroxypyr- $^{13}\text{C}_2$** at -20°C.

Experimental Protocols

Accurate determination of the purity and stability of **Fluroxypyr- $^{13}\text{C}_2$** requires robust analytical methodologies. The following protocols are based on established methods for the analysis of Fluroxypyr.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is suitable for assessing the chemical purity of **Fluroxypyr-13C2**.

- Instrumentation: High-Performance Liquid Chromatograph with a UV detector.
- Column: A suitable reversed-phase column (e.g., C18).
- Mobile Phase: A mixture of methanol and water.
- Detection: UV detection at an appropriate wavelength.
- Procedure:
 - Prepare a standard solution of **Fluroxypyr-13C2** of known concentration.
 - Inject the standard solution into the HPLC system.
 - Record the chromatogram and determine the retention time and peak area of the main component.
 - Calculate the percentage purity based on the area of the main peak relative to the total area of all peaks.

Determination of Isotopic Purity by Mass Spectrometry (MS)

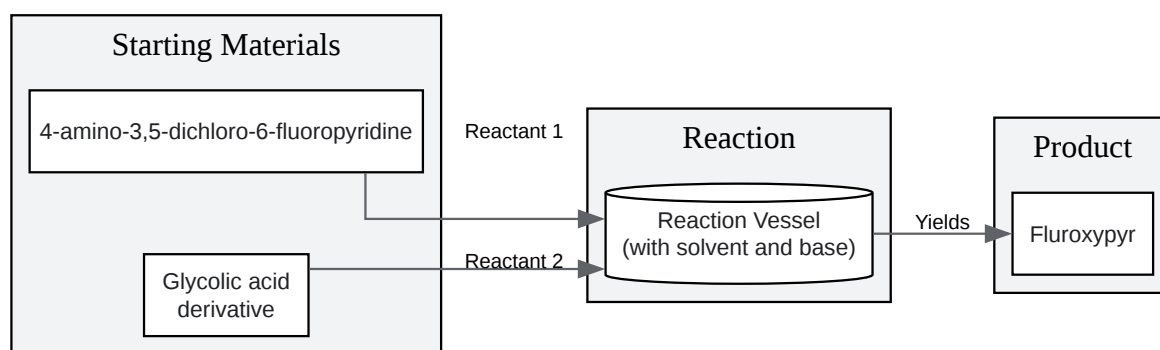
Mass spectrometry is the primary technique for determining the isotopic enrichment of labeled compounds.

- Instrumentation: A high-resolution mass spectrometer (e.g., LC-MS or GC-MS).
- Procedure:
 - Introduce a solution of **Fluroxypyr-13C2** into the mass spectrometer.
 - Acquire the mass spectrum of the molecular ion region.

- Determine the relative intensities of the ion corresponding to **Fluroxypyr-13C2** (M+2) and the unlabeled Fluroxypyr (M).
- Calculate the isotopic enrichment based on the ratio of the peak areas.

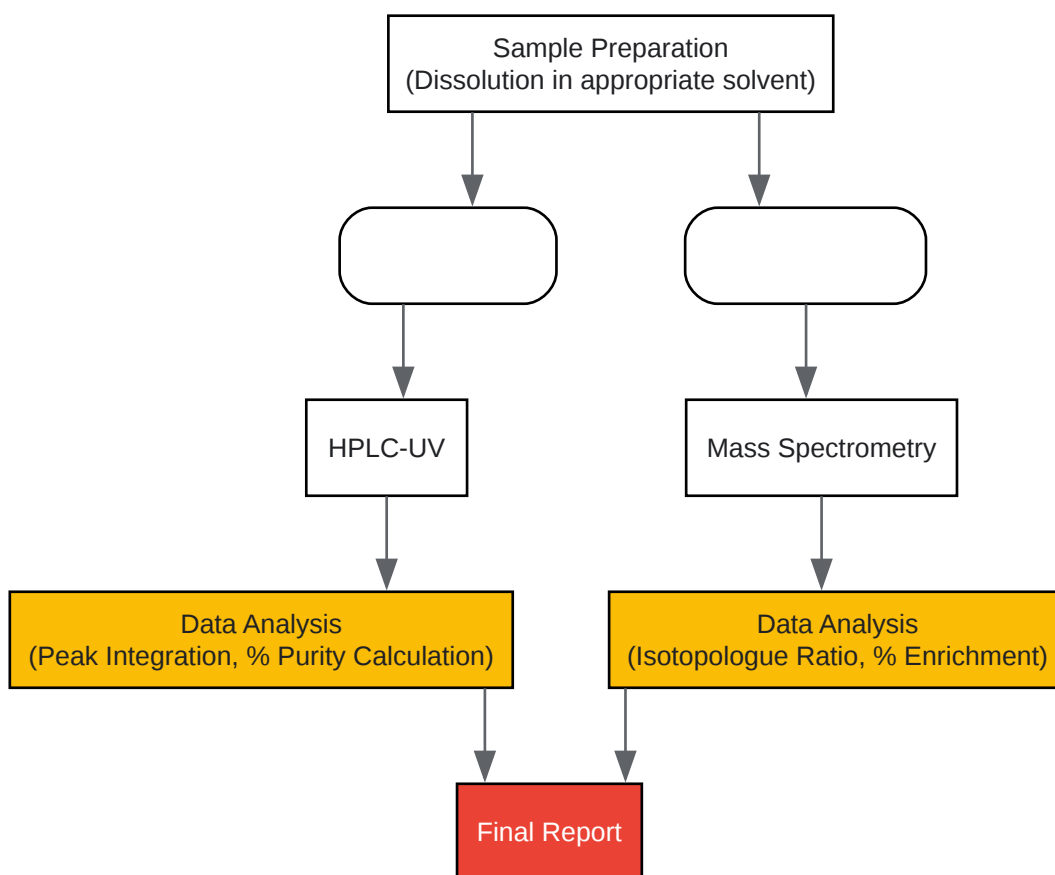
Visualizations

The following diagrams illustrate the synthesis of Fluroxypyr and a general analytical workflow for its characterization.



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Caption: Synthetic pathway for Fluroxypyr.



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Caption: Analytical workflow for **Fluroxypyr-13C2** characterization.

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